

# Propargyl Benzenesulfonate: A Versatile Reagent in Modern Organic Synthesis

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## Compound of Interest

Compound Name: *Propargyl benzenesulfonate*

Cat. No.: *B105320*

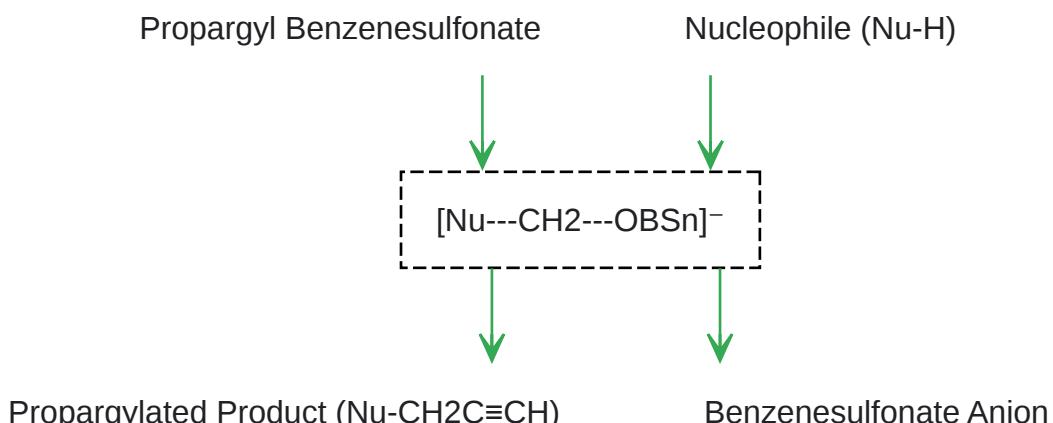
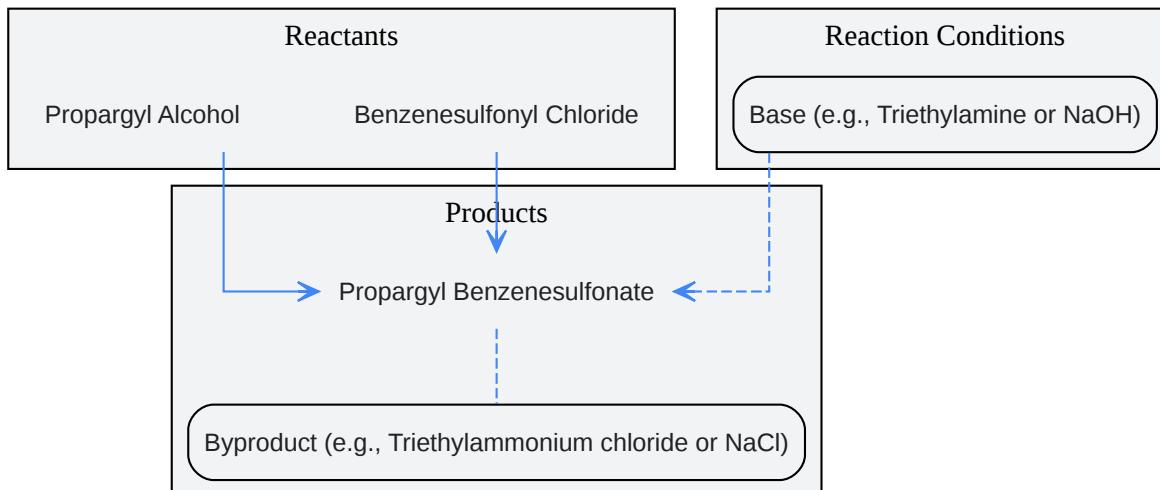
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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

**Propargyl benzenesulfonate** is a versatile organic compound that has carved a niche for itself as a valuable reagent in the synthesis of complex organic molecules. Its utility stems from the presence of two key functional groups: the propargyl group, which provides a reactive terminal alkyne, and the benzenesulfonate group, an excellent leaving group. This combination makes it a potent propargylating agent and a useful building block in a variety of synthetic transformations, including nucleophilic substitutions, and as a precursor in the synthesis of important pharmaceutical intermediates. This technical guide provides a comprehensive overview of the synthesis, properties, and diverse applications of **propargyl benzenesulfonate**, complete with detailed experimental protocols and quantitative data to support its use in research and development.

## Synthesis of Propargyl Benzenesulfonate

**Propargyl benzenesulfonate** is typically synthesized via the esterification of propargyl alcohol with benzenesulfonyl chloride in the presence of a base.<sup>[1]</sup> This straightforward and high-yielding reaction provides a stable and reliable source of the reagent for subsequent applications.



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## References

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